

An In-depth Technical Guide to Ethyl 2-pyridylacetate (CAS 2739-98-2)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 2-pyridylacetate

Cat. No.: B1294560

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-pyridylacetate**, a key building block in organic synthesis. This document consolidates essential information on its physicochemical properties, synthesis, reactivity, and applications, with a focus on its role in the development of complex molecules and active pharmaceutical ingredients.

Chemical Identity and Physicochemical Properties

Ethyl 2-pyridylacetate is a clear yellow liquid that serves as a versatile intermediate in various chemical syntheses. Its properties make it a valuable reagent in the construction of more complex heterocyclic systems.

Table 1: Physicochemical Properties of **Ethyl 2-pyridylacetate**

Property	Value	Reference(s)
CAS Number	2739-98-2	
Molecular Formula	C ₉ H ₁₁ NO ₂	
Molecular Weight	165.19 g/mol	
Appearance	Clear yellow liquid	
Boiling Point	70 °C at 0.05 mmHg	
Density	1.084 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.497	
Solubility	Soluble in water, DCM, and Methanol	
Flash Point	>110 °C (>230 °F)	

Spectroscopic Data

Detailed experimental spectroscopic data for **Ethyl 2-pyridylacetate** is not readily available in public spectral databases. The following tables present predicted spectral data, which can be used as a reference for the characterization of this compound.

Table 2: Predicted ¹H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~8.5	Doublet	1H	H6 (α to N)
~7.7	Triplet of Doublets	1H	H4
~7.3	Doublet	1H	H3
~7.2	Triplet	1H	H5
~4.2	Quartet	2H	-OCH ₂ CH ₃
~3.8	Singlet	2H	-CH ₂ -
~1.2	Triplet	3H	-OCH ₂ CH ₃

Table 3: Predicted ¹³C NMR Spectral Data

Chemical Shift (ppm)	Assignment
~171	C=O
~155	C2 (C-CH ₂)
~149	C6
~137	C4
~124	C3
~122	C5
~61	-OCH ₂ CH ₃
~43	-CH ₂ -
~14	-OCH ₂ CH ₃

Table 4: Predicted Key IR Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group
~3000-2850	C-H stretch (aliphatic)
~1740	C=O stretch (ester)
~1590, 1570, 1475, 1435	C=C and C=N stretch (pyridine ring)
~1250-1000	C-O stretch (ester)

Table 5: Predicted Mass Spectrometry Data

m/z	Proposed Fragment
165	[M] ⁺ (Molecular Ion)
120	[M - OCH ₂ CH ₃] ⁺
92	[M - COOCH ₂ CH ₃] ⁺
78	[Pyridine] ⁺

Synthesis of Ethyl 2-pyridylacetate

Several methods have been reported for the synthesis of **Ethyl 2-pyridylacetate**. A common and convenient laboratory-scale preparation involves the carbethoxylation of α -picoline.

Experimental Protocol: Carbethoxylation of α -Picoline

This protocol is adapted from a well-established synthetic procedure.

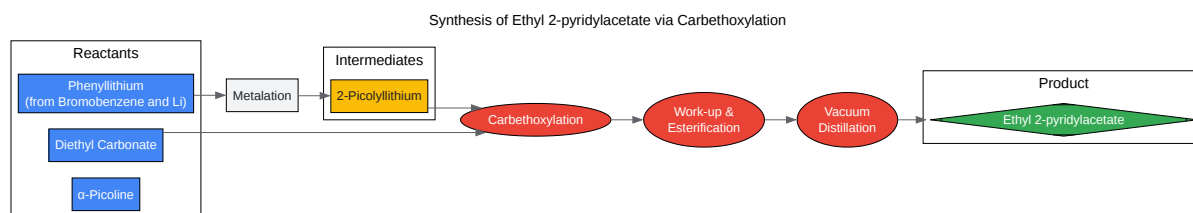
Materials:

- α -picoline
- Phenyllithium (prepared from bromobenzene and lithium)
- Dry diethyl ether
- Diethyl carbonate

- Hydrochloric acid (concentrated)
- Ethanol (absolute)
- Chloroform
- Potassium carbonate

Procedure:

- Preparation of Phenyllithium: In a three-necked flask equipped with a reflux condenser, dropping funnel, and mechanical stirrer, prepare phenyllithium from lithium and bromobenzene in dry diethyl ether under an inert atmosphere.
- Metalation of α -Picoline: To the freshly prepared phenyllithium solution, add α -picoline dropwise while maintaining the temperature below 0 °C.
- Carboethoxylation: To the resulting solution of 2-picolyllithium, add diethyl carbonate dropwise at a low temperature.
- Work-up and Esterification: After the reaction is complete, cautiously add the reaction mixture to a solution of concentrated hydrochloric acid in absolute ethanol. Allow the mixture to stand overnight.
- Extraction and Purification: Remove the ethanol under reduced pressure. Dissolve the residue in chloroform and wash with a potassium carbonate solution. Separate the organic layer, dry it, and remove the chloroform by distillation. The crude product is then purified by vacuum distillation to yield **Ethyl 2-pyridylacetate**.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Ethyl 2-pyridylacetate** via Carbethoxylation.

Chemical Reactivity and Applications

Ethyl 2-pyridylacetate is a valuable precursor for the synthesis of a variety of heterocyclic compounds due to the reactivity of the methylene group and the ester functionality.

Reactivity at the Methylene Bridge

The active methylene group can be deprotonated by a suitable base, and the resulting carbanion can participate in various carbon-carbon bond-forming reactions, such as alkylations and condensations.

Transformations of the Ester Group

The ester group can undergo hydrolysis to the corresponding carboxylic acid, amidation to form amides, or reduction to the alcohol. A key transformation is its reaction with hydrazine to form 2-(pyridin-2-yl)acetohydrazide, a crucial intermediate for synthesizing more complex heterocyclic systems.

Experimental Protocol: Synthesis of 2-(pyridin-2-yl)acetohydrazide

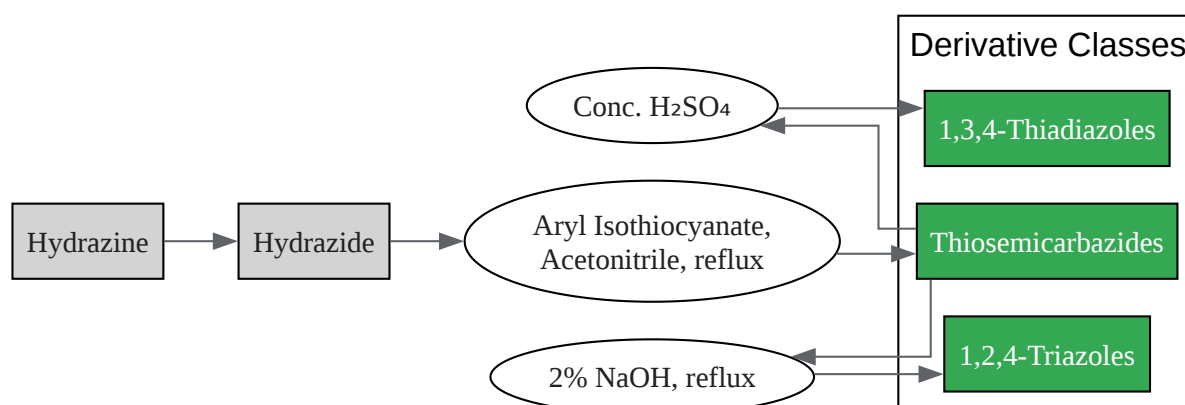
Materials:

- **Ethyl 2-pyridylacetate**
- Hydrazine hydrate (80% solution)
- Ethanol

Procedure:

- Dissolve **Ethyl 2-pyridylacetate** in ethanol.
- Add hydrazine hydrate to the solution.
- Stir the reaction mixture at room temperature for 2 hours.
- The product, 2-(pyridin-2-yl)acetohydrazide, will precipitate out of the solution.
- Collect the solid by filtration, wash with cold ethanol, and dry under vacuum.

Reactivity of Ethyl 2-pyridylacetate



[Click to download full resolution via product page](#)

Caption: Reactivity of **Ethyl 2-pyridylacetate**.

Role in Drug Development and Bioactive Molecules

Ethyl 2-pyridylacetate is a recognized building block in medicinal chemistry for the synthesis of various heterocyclic compounds with potential biological activities. The pyridine ring is a common motif in many pharmaceuticals, and the acetylacetate side chain provides a handle for further chemical modifications.

While it is an important raw material for pharmaceuticals, it is crucial to note that **Ethyl 2-pyridylacetate** is not a direct precursor in the synthesis of the carbonic anhydrase inhibitor Dorzolamide. The synthesis of Dorzolamide and its intermediates often utilizes ethyl acetate as a solvent for extraction and purification, but not **Ethyl 2-pyridylacetate** as a reactant.

The primary utility of **Ethyl 2-pyridylacetate** in drug discovery lies in its conversion to the aforementioned hydrazide intermediate. This intermediate is a versatile starting point for constructing five-membered heterocycles like 1,2,4-triazoles, 1,3,4-thiadiazoles, and 1,3,4-oxadiazoles. These heterocyclic cores are present in a wide range of biologically active molecules, and their synthesis from **Ethyl 2-pyridylacetate** allows for the exploration of diverse chemical space in the search for new therapeutic agents.

Safety and Handling

Ethyl 2-pyridylacetate is classified as a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated laboratory environment.

Table 6: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H315	Causes skin irritation.
H319		Causes serious eye irritation.
H335		May cause respiratory irritation.
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352		IF ON SKIN: Wash with plenty of water.
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Always consult the Safety Data Sheet (SDS) for complete and up-to-date safety and handling information.

Conclusion

Ethyl 2-pyridylacetate (CAS 2739-98-2) is a fundamental building block in organic and medicinal chemistry. Its versatile reactivity, particularly the transformations of its ester and active methylene groups, allows for the efficient synthesis of a wide array of heterocyclic compounds. While direct experimental spectral data is not widely available, its physicochemical properties and synthetic utility are well-documented. Researchers and drug development professionals can leverage the information in this guide for the strategic design and synthesis of novel molecules with potential therapeutic applications.

- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2-pyridylacetate (CAS 2739-98-2)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294560#ethyl-2-pyridylacetate-cas-number-2739-98-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com